

SBI-797812 stability and storage best practices

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SBI-797812

Cat. No.: B610729

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Technical Support Center: SBI-797812

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of **SBI-797812**. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **SBI-797812**?

A1: The solid form of **SBI-797812** is stable for at least four years when stored at -20°C.^[1] For long-term storage, it is recommended to keep the compound at -20°C and desiccated.^[2]

Q2: What is the recommended solvent for preparing stock solutions of **SBI-797812**?

A2: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **SBI-797812**.^{[1][3][4]} It is sparingly soluble in DMSO, with concentrations ranging from 1-10 mg/mL to as high as 250 mg/mL, which may require sonication to fully dissolve. It is crucial to use fresh, high-purity, anhydrous DMSO, as moisture can reduce the solubility of the compound.

Q3: How should I store stock solutions of **SBI-797812**?

A3: Stock solutions of **SBI-797812** in DMSO should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, it is recommended to store these aliquots at -80°C for up to two

years. For shorter-term storage, -20°C is acceptable for up to one year.

Q4: Can I store **SBI-797812** solutions at room temperature?

A4: It is not recommended to store **SBI-797812** solutions at room temperature for extended periods. While the solid compound may be shipped at room temperature in the continental US, solutions should be prepared fresh and used immediately or stored at low temperatures as described above.

Q5: Is **SBI-797812** soluble in aqueous solutions?

A5: **SBI-797812** is reported to be insoluble in water. For in vivo studies requiring aqueous formulations, specific protocols involving co-solvents like PEG300, Tween-80, or SBE- β -CD in saline are necessary. These working solutions should be prepared freshly and used on the same day.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving SBI-797812 in DMSO	1. The compound has limited solubility. 2. The DMSO may have absorbed moisture.	1. Use ultrasonic treatment to aid dissolution. 2. Use fresh, anhydrous DMSO.
Precipitation Observed in Stock Solution After Thawing	1. The solution may be supersaturated. 2. The compound may be less soluble at lower temperatures.	1. Gently warm the solution and vortex or sonicate to redissolve the precipitate before use. 2. Ensure the stock solution is fully dissolved before aliquoting and freezing.
Inconsistent Experimental Results	1. Degradation of the compound due to improper storage. 2. Inaccurate concentration due to incomplete dissolution. 3. Repeated freeze-thaw cycles of the stock solution.	1. Always follow the recommended storage conditions. 2. Ensure the compound is fully dissolved when preparing stock solutions. 3. Aliquot stock solutions to minimize freeze-thaw cycles.
Low Bioavailability in in vivo Studies	1. Poor solubility in the chosen vehicle. 2. Degradation of the compound in the formulation.	1. Use a recommended formulation for in vivo administration, such as those containing PEG300 and Tween-80. 2. Prepare the dosing solution fresh on the day of the experiment.

Stability and Storage Data

Solid Compound Storage

Storage Condition	Stability
-20°C	≥ 4 years
0°C (short term)	Recommended for short periods

Stock Solution Storage (in DMSO)

Storage Condition	Stability
-80°C	Up to 2 years
-20°C	Up to 1 year

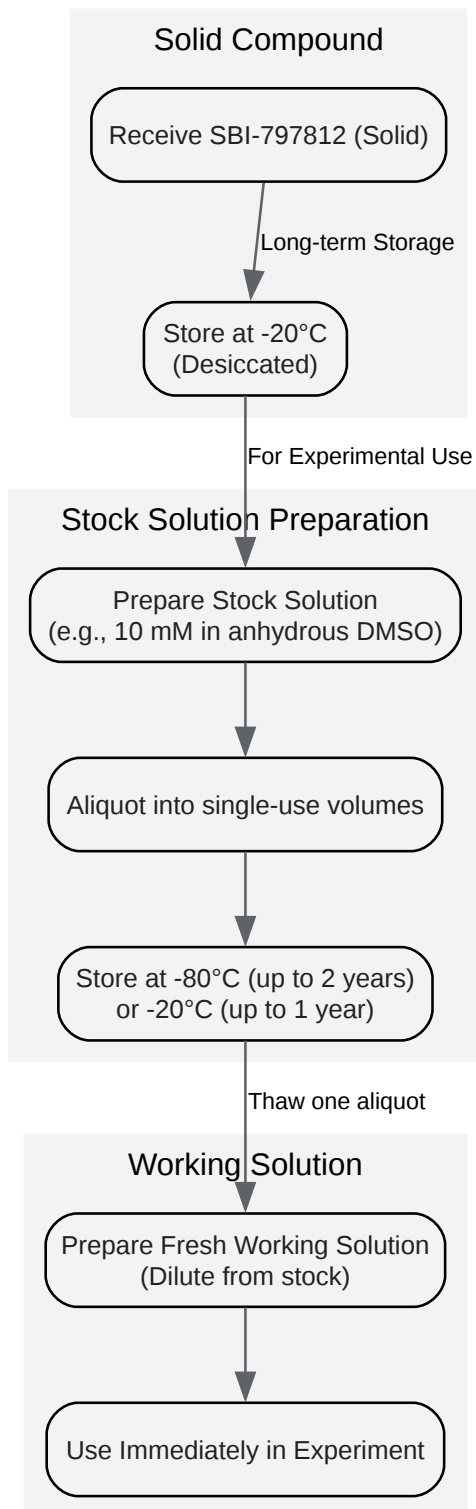
Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

- Materials: **SBI-797812** (Molecular Weight: 402.47 g/mol), anhydrous DMSO, sterile microcentrifuge tubes.
- Procedure:
 - Equilibrate the **SBI-797812** vial to room temperature before opening.
 - Weigh out the desired amount of **SBI-797812** powder.
 - Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration (e.g., for 1 mg of **SBI-797812**, add approximately 248.5 μ L of DMSO).
 - Vortex and/or sonicate the solution until the compound is completely dissolved.
 - Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C or -80°C.

Visualizations

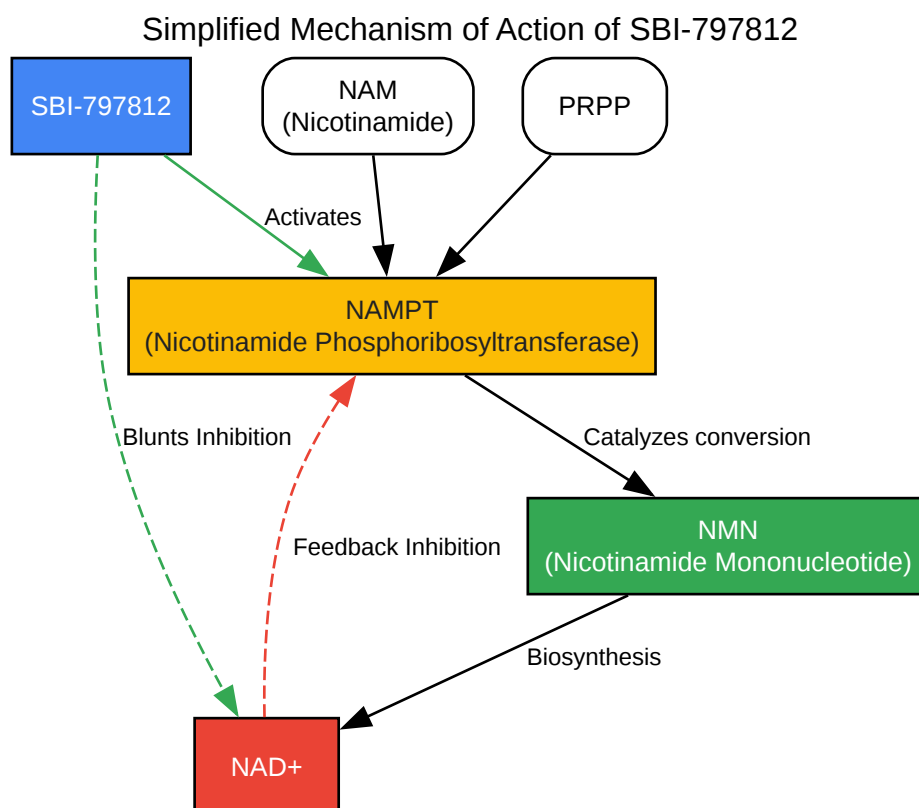
SBI-797812 Storage and Handling Workflow



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Caption: A workflow diagram illustrating the best practices for storing and handling **SBI-797812**.

SBI-797812 is an activator of the enzyme nicotinamide phosphoribosyltransferase (NAMPT). It enhances the production of nicotinamide mononucleotide (NMN) and reduces feedback inhibition by NAD⁺. This mechanism of action ultimately leads to increased intracellular NAD⁺ levels.



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Caption: A diagram showing the simplified signaling pathway activated by **SBI-797812**.

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- To cite this document: BenchChem. [SBI-797812 stability and storage best practices]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610729#sbi-797812-stability-and-storage-best-practices]

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